

# MK-2048 CAS number and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MK-2048

Cat. No.: B609081

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## An In-depth Technical Guide to MK-2048

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **MK-2048**, a second-generation HIV-1 integrase strand transfer inhibitor (INSTI). It covers the compound's chemical properties, mechanism of action, and relevant experimental methodologies.

## Chemical Properties

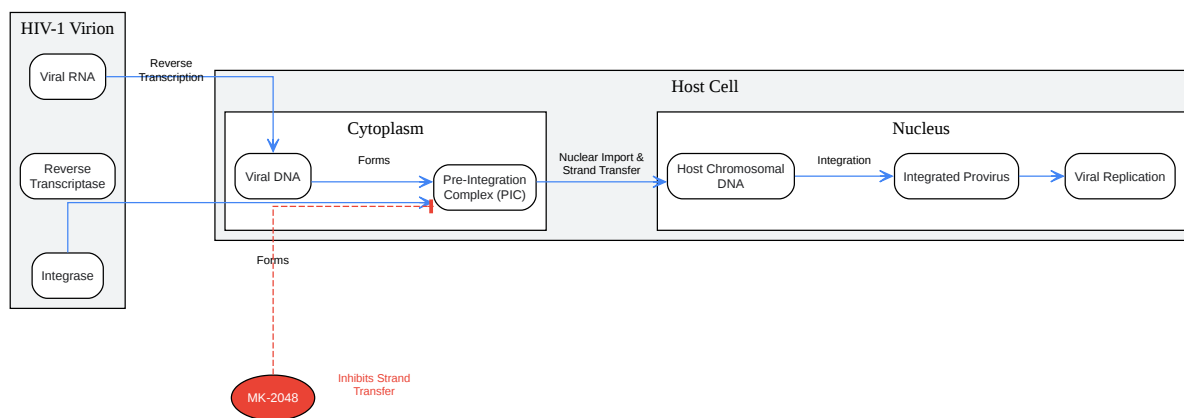
**MK-2048** is a complex heterocyclic molecule. Its key chemical identifiers and properties are summarized below for easy reference.

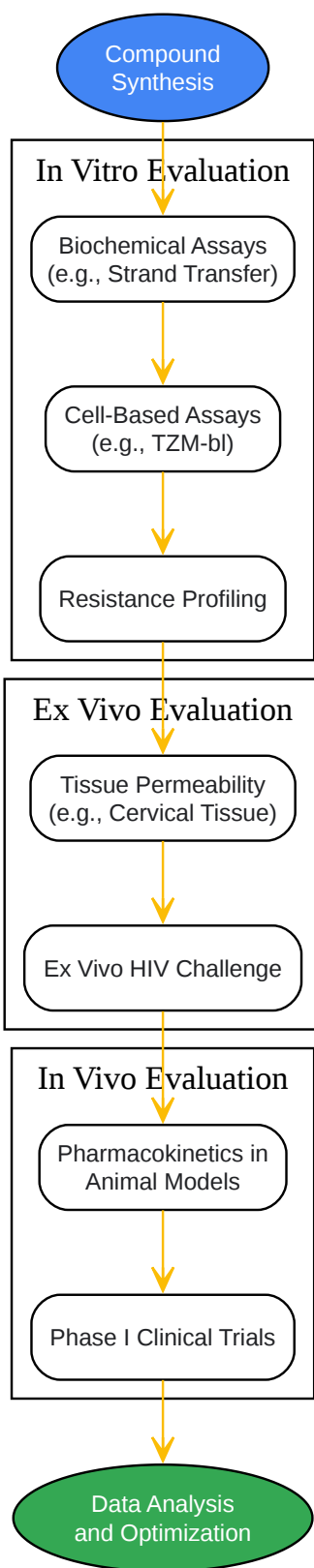
Property	Value	Source(s)
CAS Number	869901-69-9	[1][2][3][4]
Molecular Formula	C <sub>21</sub> H <sub>21</sub> ClFN <sub>5</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	461.88 g/mol	[1][3]
IUPAC Name	(S)-2-(3-chloro-4-fluorobenzyl)-8-ethyl-10-hydroxy-N,6-dimethyl-1,9-dioxo-1,2,6,7,8,9-hexahydropyrazino[1',2':1,5]pyrrolo[2,3-d]pyridazine-4-carboxamide	[1]
Appearance	Solid powder	[1][2]
Solubility	Insoluble in water and ethanol; Soluble in DMSO (9 mg/mL)	[4]
InChI Key	JSRREMIKIHJGAA-JTQLQIEISA-N	[1][2]
SMILES	CCN1C--INVALID-LINK--N2C(=C(O)C3=C2C(=NN(CC2=CC(Cl)=C(F)C=C2)C3=O)C(=O)NC)C1=O	[2][3]

## Mechanism of Action: HIV-1 Integrase Inhibition

**MK-2048** is a potent inhibitor of HIV-1 integrase, an essential enzyme for viral replication.[3][5] The primary mechanism involves the inhibition of the strand transfer step in the integration of viral DNA into the host cell's genome.[6] This action effectively halts the viral life cycle.[5] **MK-2048** binds with high specificity to the active site of the integrase enzyme.[5] As a second-generation INSTI, it was designed to be effective against HIV strains that have developed resistance to first-generation inhibitors like raltegravir and elvitegravir.[1][3]

Below is a diagram illustrating the signaling pathway of HIV-1 integration and the point of inhibition by **MK-2048**.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)